

# An In-depth Technical Guide to 2-Butoxyethyl Acetate: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 2-Butoxyethyl acetate

Cat. No.: B086340

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This technical guide provides a comprehensive overview of the chemical properties and structure of **2-Butoxyethyl acetate**. The information is presented to support research, development, and safety assessments involving this compound. All quantitative data is summarized in structured tables for ease of comparison, and detailed methodologies for key experimental procedures are provided.

## Chemical Identity and Structure

**2-Butoxyethyl acetate**, also known as ethylene glycol monobutyl ether acetate, is a colorless liquid with a mild, pleasant ester odor.<sup>[1]</sup> It is a glycol ether ester that sees wide application as a solvent in various industries, including coatings, printing inks, and cleaning formulations.<sup>[1][2]</sup> Its utility stems from its good solvency for many natural and synthetic resins, combined with a low volatility.<sup>[1][3]</sup>

The molecular structure of **2-Butoxyethyl acetate** is characterized by a butyl group attached to an ethyl acetate through an ether linkage.

Caption: 2D Molecular Structure of **2-Butoxyethyl Acetate**.

## Physicochemical Properties

The following tables summarize the key physicochemical properties of **2-Butoxyethyl acetate**.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>3</sub>	[1][4]
Molecular Weight	160.21 g/mol	[4][5]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Mild, pleasant, sweet, fruity	[1][6][7]
Melting Point	-63 °C to -64 °C	[3][5][8]
Boiling Point	192 °C to 196 °C at 1013 hPa	[2][9][10]
Density	0.940 - 0.944 g/mL at 20-25 °C	[2][3]
Refractive Index	1.412 - 1.416 at 20 °C	[3]
Viscosity	1.70 cP	[8]
Solubility	Sparingly soluble in water; miscible with many organic solvents	[1][2]

Table 2: Thermodynamic and Safety Properties

Property	Value	Reference
Vapor Pressure	0.29 - 0.375 mmHg at 20 °C	[3]
Vapor Density	5.5 (vs air)	
Flash Point	71 °C to 78 °C (closed cup)	[1][10]
Autoignition Temperature	280 °C to 340 °C	[5][10]
Explosive Limits	0.88% - 8.54% by volume	[5][10]

## Experimental Protocols

Detailed methodologies for key experiments related to the synthesis and analysis of **2-Butoxyethyl acetate** are provided below.

## Synthesis of 2-Butoxyethyl Acetate via Continuous Esterification

This protocol is based on a continuous esterification process.[\[11\]](#)

Objective: To synthesize **2-Butoxyethyl acetate** from ethylene glycol monobutyl ether and acetic acid using a solid acid catalyst.

Materials:

- Ethylene glycol monobutyl ether
- Acetic acid
- Solid acid catalyst

Equipment:

- Two-section fixed-bed reactor system
- Heating mantles
- Temperature controllers
- Azeotropic distillation apparatus
- Rectification column

Procedure:

- The raw materials, ethylene glycol monobutyl ether and acetic acid, are continuously fed into the first section of a fixed-bed reactor containing a solid acid catalyst. The molar ratio of ethylene glycol butyl ether to acetic acid is maintained between 0.7:1 and 2:1.[\[11\]](#)

- The esterification reaction is carried out at a temperature of 70-150 °C (optimally 90-120 °C).  
[11]
- Water generated during the reaction is continuously removed via azeotropic distillation.[11]
- The reaction mixture from the first reactor then flows into a second fixed-bed reactor to continue the esterification.[11]
- The product from the second reactor is fed into a rectification column.
- Unreacted ethylene glycol monobutyl ether and acetic acid are separated and recovered for recycling.[11]
- The final product, **2-Butoxyethyl acetate**, is obtained with a boiling point of 191-192 °C.[11]

## Determination of Boiling Point

This is a general method for determining the boiling point of a liquid.[12]

Objective: To determine the boiling point of a liquid sample, such as **2-Butoxyethyl acetate**.

Materials:

- Liquid sample (**2-Butoxyethyl acetate**)
- Capillary tube (closed at one end)
- "Minipipet" (narrower capillary tube open at both ends)

Equipment:

- Melting point apparatus (e.g., MelTemp)

Procedure:

- Ensure the closed-end capillary tube is about 1 cm shorter than the minipipet.
- Dip the minipipet into the liquid sample to fill it by capillary action.

- Transfer the liquid from the minipipet to the closed-end capillary tube by sliding the minipipet to the bottom of the larger tube.
- Manipulate the minipipet to introduce a small air bubble into it.
- Place the assembly into the melting point apparatus.
- Heat the apparatus and observe the sample. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the minipipet.[\[12\]](#)

## Analysis by Gas Chromatography (GC)

Gas chromatography is a common technique for assessing the purity of **2-Butoxyethyl acetate** and identifying it in mixtures.[\[13\]](#)

Objective: To determine the purity of a **2-Butoxyethyl acetate** sample or quantify it in a mixture.

Materials:

- **2-Butoxyethyl acetate** sample
- High-purity carrier gas (e.g., helium, nitrogen)
- Solvent for sample dilution (if necessary)

Equipment:

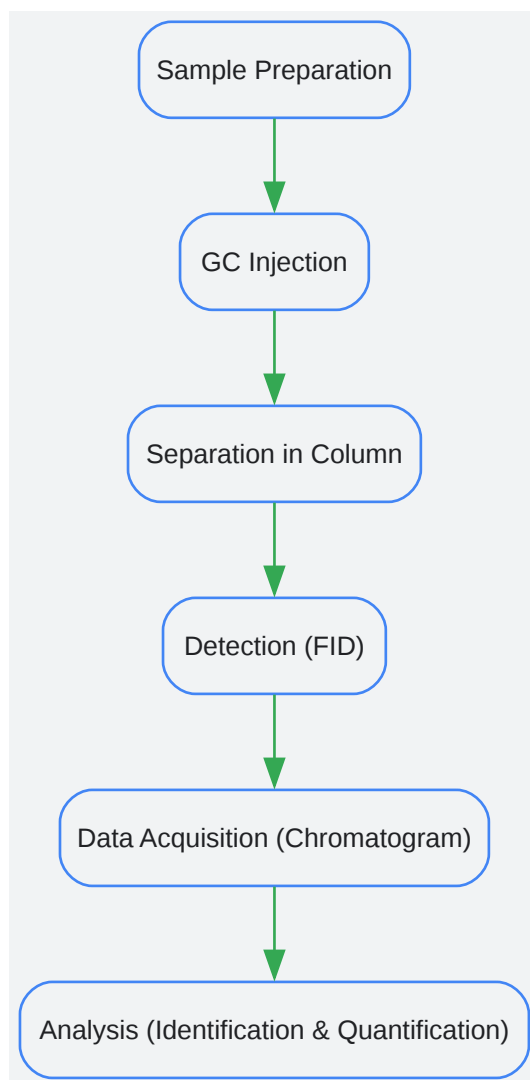
- Gas chromatograph (GC) with a suitable detector (e.g., Flame Ionization Detector - FID)
- Capillary column (e.g., SPB-5)[\[14\]](#)

Procedure:

- Prepare the GC system by setting the appropriate temperatures for the injector, column oven, and detector.
- Prepare the sample by diluting it in a suitable solvent if necessary.

- Inject a small, precise volume of the sample into the GC injector port.
- The sample is vaporized and carried by the inert gas through the capillary column.
- Components of the sample are separated based on their boiling points and interactions with the column's stationary phase.
- The separated components are detected as they exit the column, producing a chromatogram.
- The retention time of the peak corresponding to **2-Butoxyethyl acetate** is used for identification, and the area of the peak is used for quantification.

The following diagram illustrates a general workflow for GC analysis.



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Caption: General workflow for Gas Chromatography analysis.

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